

Personal protective equipment for handling SKA-121

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Compound of Interest

Compound Name: SKA-121

Cat. No.: B610862

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Essential Safety and Handling Guide for SKA-121

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling, use, and disposal of **SKA-121**. The following procedural guidance is intended to ensure the safe and effective use of this compound in a laboratory setting.

SKA-121, with the chemical name 5-Methylnaphth[2,1-d]oxazol-2-amine, is a selective positive allosteric modulator of the KCa3.1 potassium channel.^[1] It is intended for research use only and should not be used in humans.^[2]

Quantitative Data Summary

The following table summarizes key quantitative data for **SKA-121**.

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₀ N ₂ O	R&D Systems
Molecular Weight	198.23 g/mol	R&D Systems
Purity	≥98% (HPLC)	Tocris Bioscience
Solubility	Soluble to 100 mM in DMSO Soluble to 50 mM in ethanol	R&D Systems
Storage Temperature	-20°C	R&D Systems
CAS Number	1820708-73-3	R&D Systems

Personal Protective Equipment (PPE)

Due to the absence of a specific Safety Data Sheet (SDS) for **SKA-121**, the following PPE recommendations are based on general best practices for handling potent, small-molecule research compounds.

PPE Category	Minimum Requirement
Hand Protection	Nitrile or neoprene gloves. Double-gloving is recommended when handling stock solutions.
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Body Protection	A standard laboratory coat.
Respiratory Protection	Not generally required when handling small quantities in a well-ventilated area. Use a certified respirator if creating aerosols or handling large quantities.

Operational Plans: Handling and Storage

Handling:

- Ventilation: Handle **SKA-121** in a well-ventilated laboratory, preferably within a chemical fume hood, especially when working with the solid compound or preparing stock solutions.
- Avoid Inhalation, Ingestion, and Contact: Do not breathe dust or vapors. Avoid contact with eyes, skin, and clothing.
- Weighing: When weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to minimize inhalation of dust.
- Solution Preparation: Prepare solutions in a fume hood. Given its solubility, **SKA-121** is often dissolved in DMSO or ethanol.^[3]
- Hygiene: Wash hands thoroughly after handling.

Storage:

- Store **SKA-121** at -20°C in a tightly sealed container.^[3]
- Keep in a dry and well-ventilated place.

Disposal Plan

Dispose of **SKA-121** and any contaminated materials in accordance with all applicable federal, state, and local regulations for chemical waste.

- Waste Categorization: Classify waste containing **SKA-121** as chemical waste.
- Containerization: Collect waste in a designated, properly labeled, and sealed container.
- Solvent Waste: Waste solutions of **SKA-121** in solvents like DMSO should be collected in a designated solvent waste container.
- Solid Waste: Contaminated consumables (e.g., pipette tips, tubes, gloves) should be placed in a sealed bag and disposed of as solid chemical waste.
- Disposal Vendor: Utilize a licensed chemical waste disposal company for final disposal.

Experimental Protocols

The following are examples of experimental methodologies involving **SKA-121**, based on available literature.

In Vitro Electrophysiology:

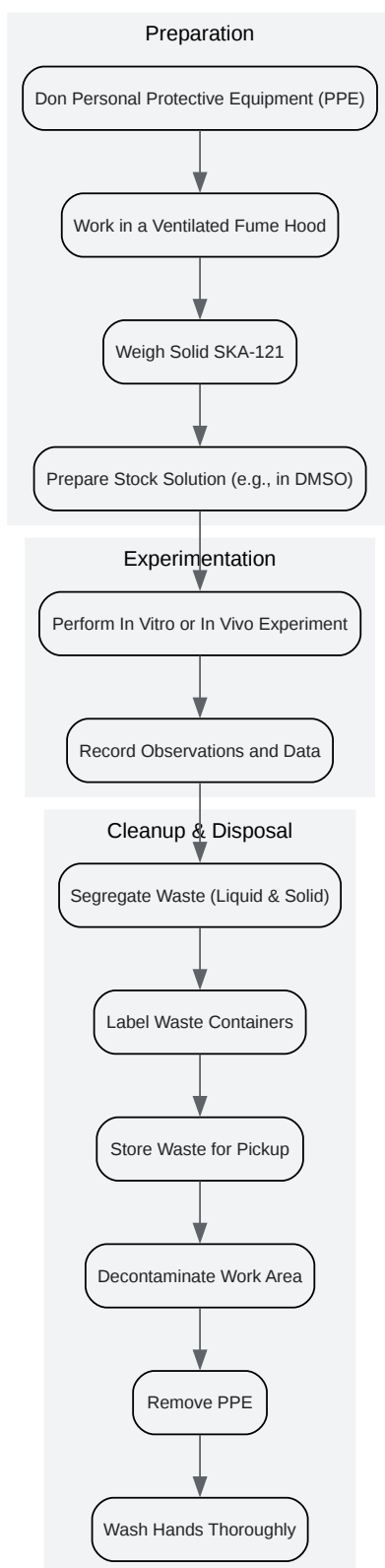
- Objective: To determine the effect of **SKA-121** on KCa channel activity.
- Methodology:
 - Utilize whole-cell patch-clamp electrophysiology on cells expressing the target ion channel (e.g., KCa3.1).
 - Prepare an internal solution containing a known concentration of free Ca^{2+} (e.g., 250 nM).
 - Apply **SKA-121** at various concentrations to the cells to generate a seven-point concentration-response curve.
 - Measure the potentiation of calcium-evoked KCa currents.

In Vivo Murine Studies:

- Objective: To assess the effect of **SKA-121** on blood pressure in mice.
- Methodology:
 - Use twelve-week-old male C57Bl/6J mice.
 - For intravenous (i.v.) administration, dissolve **SKA-121** at 5 mg/mL in a vehicle solution of 10% CremophorEL and 90% phosphate-buffered saline.
 - Inject the solution into the tail vein at a dose of 10 mg/kg.
 - For intraperitoneal (i.p.) administration, a vehicle of peanut oil/DMSO (9:1 v/v) can be used.
 - Monitor mean arterial blood pressure using telemetry.

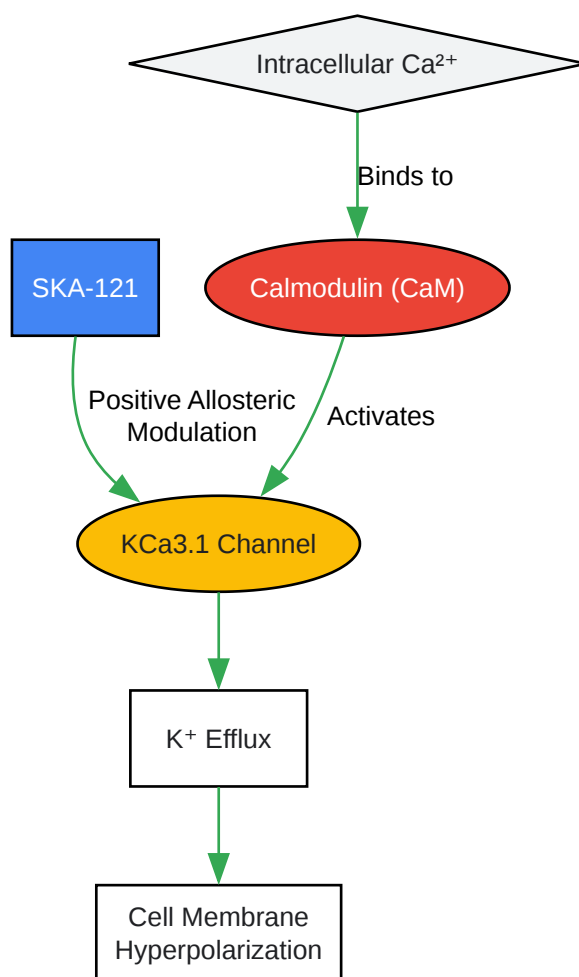
- Collect blood samples at various time points via the saphenous vein or through terminal cardiac puncture under anesthesia.

Workflow and Pathway Diagrams



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Caption: Standard laboratory workflow for handling **SKA-121**.



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Caption: Proposed mechanism of action for **SKA-121**.

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